

O-Propargyl-serine: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *O-propargyl serine*

Cat. No.: B2791292

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). A specific SDS for O-propargyl-serine was not available at the time of writing. The safety and handling guidelines presented here are based on available data for structurally related compounds and general principles of laboratory safety. Researchers should always conduct a thorough risk assessment before using this compound and consult their institution's safety office.

Introduction

O-propargyl-serine is a non-canonical amino acid that has gained significant interest in chemical biology and drug discovery. Its terminal alkyne group serves as a versatile chemical handle for "click chemistry" reactions, enabling the facile and specific labeling of proteins and other biomolecules. This allows for the investigation of protein synthesis, localization, and interactions, as well as the development of targeted therapeutics. As the use of O-propargyl-serine becomes more widespread, it is crucial for researchers to have a comprehensive understanding of its properties and the necessary precautions for its safe handling.

Physicochemical Properties

Quantitative data for O-propargyl-serine and its common N-protected form, Fmoc-Ser(O-propargyl)-OH, are summarized below. The data for O-propargyl-serine is primarily based on computational predictions.

Table 1: Physicochemical Properties of O-propargyl-serine[1]

| Property | Value | Source |
|--------------------------------|--|--------------------|
| Molecular Formula | C ₆ H ₉ NO ₃ | PubChem |
| Molecular Weight | 143.14 g/mol | PubChem |
| IUPAC Name | (2S)-2-amino-3-(prop-2-yn-1-yloxy)propanoic acid | PubChem |
| CAS Number | 1379150-93-2 | PubChem |
| XLogP3 | -3.4 | PubChem (Computed) |
| Hydrogen Bond Donor Count | 3 | PubChem (Computed) |
| Hydrogen Bond Acceptor Count | 4 | PubChem (Computed) |
| Rotatable Bond Count | 4 | PubChem (Computed) |
| Exact Mass | 143.058243149 g/mol | PubChem (Computed) |
| Monoisotopic Mass | 143.058243149 g/mol | PubChem (Computed) |
| Topological Polar Surface Area | 72.6 Å ² | PubChem (Computed) |
| Heavy Atom Count | 10 | PubChem (Computed) |

Table 2: Physicochemical Properties of Fmoc-Ser(O-propargyl)-OH

| Property | Value | Source |
|---------------------|---|---------------|
| Molecular Formula | C ₂₁ H ₁₉ NO ₅ | Sigma-Aldrich |
| Molecular Weight | 365.39 g/mol | Sigma-Aldrich |
| CAS Number | 1354752-75-2 | Sigma-Aldrich |
| Physical Form | Solid | Sigma-Aldrich |
| Purity | ≥98% | Sigma-Aldrich |
| Storage Temperature | 2-8°C | Sigma-Aldrich |

Safety and Hazard Information

No dedicated safety data sheet for O-propargyl-serine is publicly available. Therefore, the hazard information for the structurally related and commercially available N-Fmoc protected form, Fmoc-Ser(O-propargyl)-OH, is provided as a reference. It is prudent to handle O-propargyl-serine with at least the same level of caution.

Table 3: Hazard Information for Fmoc-Ser(O-propargyl)-OH

| Hazard | Description |
|--------------------------|---|
| Signal Word | Warning |
| Pictograms | GHS07 (Exclamation Mark) |
| Hazard Statements | H302: Harmful if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. |
| Precautionary Statements | P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. |

Handling and Storage Guidelines

Based on the inferred hazards and the nature of fine chemicals, the following handling and storage procedures are recommended.

4.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield should be worn at all times.
- Hand Protection: Chemically resistant gloves (e.g., nitrile) are required. Inspect gloves for integrity before each use.
- Body Protection: A laboratory coat must be worn. For larger quantities, additional protective clothing may be necessary.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or aerosols.

4.2. Engineering Controls

- All weighing and handling of solid O-propargyl-serine should be performed in a chemical fume hood.
- Ensure that an eyewash station and a safety shower are readily accessible in the immediate work area.

4.3. General Handling Practices

- Avoid the generation of dust.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

4.4. Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Based on the recommendations for the Fmoc-protected version, storage at 2-8°C is advisable.
- Keep away from incompatible materials such as strong oxidizing agents.

4.5. Disposal

- Dispose of waste material in accordance with local, state, and federal regulations.
- Consult your institution's environmental health and safety office for specific disposal guidelines.

Experimental Protocols

While no specific experimental protocols for the safety testing of O-propargyl-serine were found, its use in research provides context for its handling. The following is a generalized protocol for the metabolic labeling of cells with O-propargyl-serine, based on common practices in the field.

5.1. Representative Protocol: Metabolic Labeling of Cultured Cells

- Preparation of Stock Solution:
 - Under a chemical fume hood, carefully weigh the desired amount of O-propargyl-serine.
 - Dissolve the solid in a suitable solvent (e.g., sterile cell culture medium or a biocompatible solvent like DMSO) to create a concentrated stock solution.
 - Filter-sterilize the stock solution through a 0.22 µm syringe filter.
- Cell Culture and Labeling:
 - Culture cells to the desired confluence in a standard growth medium.
 - Remove the growth medium and replace it with a medium containing the desired final concentration of O-propargyl-serine. This is typically done in a medium lacking the natural

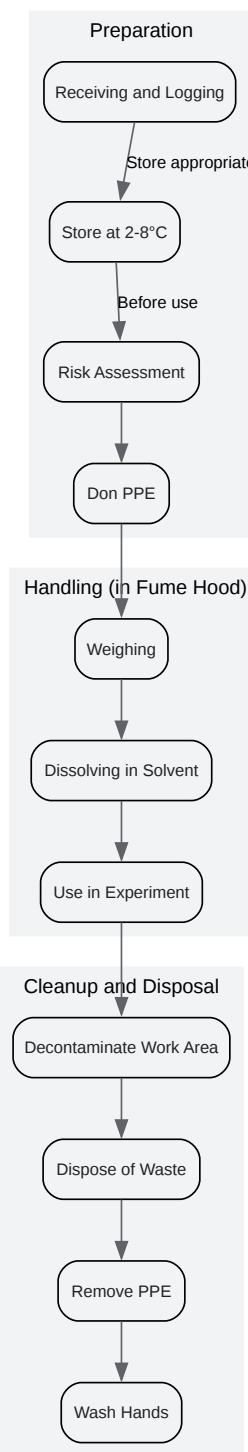
amino acid (serine) to enhance incorporation.

- Incubate the cells for the desired period to allow for the incorporation of the non-canonical amino acid into newly synthesized proteins.
- Cell Lysis and Downstream Analysis:
 - After incubation, wash the cells with phosphate-buffered saline (PBS) to remove any unincorporated O-propargyl-serine.
 - Lyse the cells using a suitable lysis buffer.
 - The resulting protein lysate, now containing propargyl-labeled proteins, can be used for downstream applications such as "click chemistry" with an azide-functionalized reporter tag for visualization or affinity purification.

Visualized Workflows

General Laboratory Workflow for Handling O-propargyl-serine

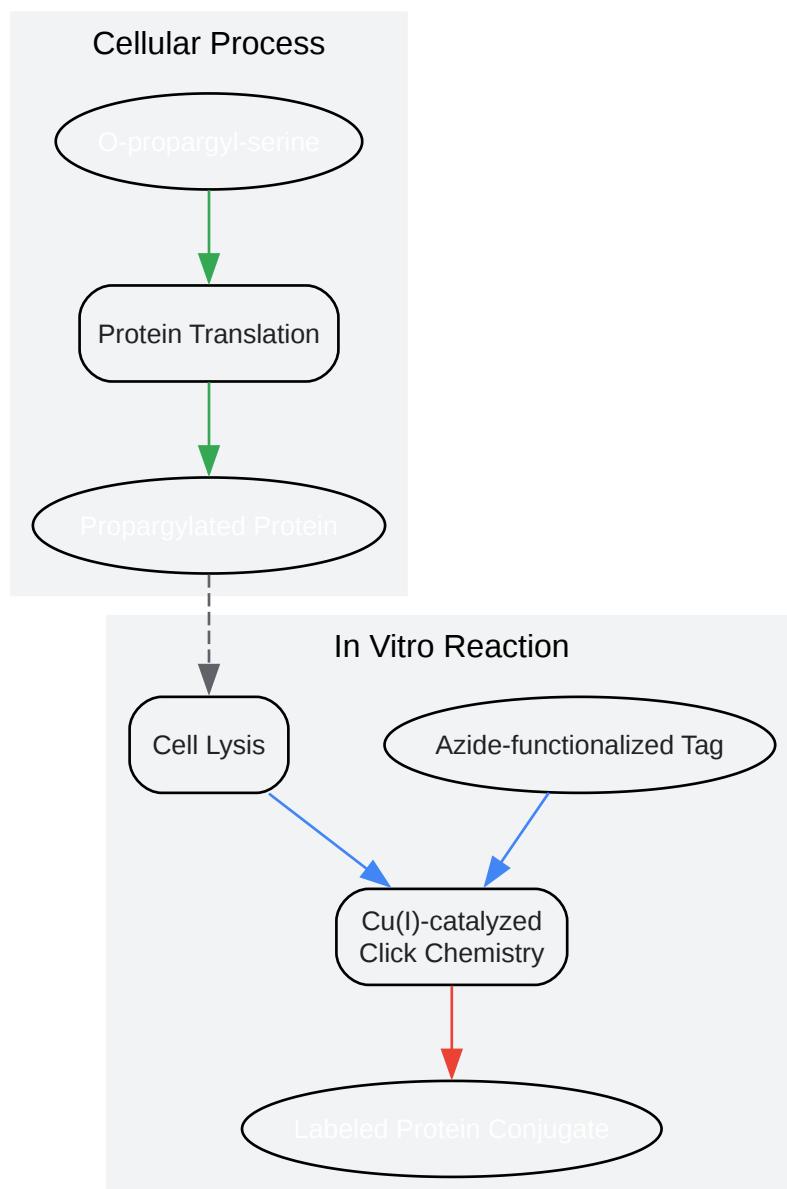
General Laboratory Workflow for Handling O-propargyl-serine

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Caption: A flowchart outlining the key steps for the safe handling of O-propargyl-serine in a laboratory setting.

Signaling Pathway Context: Protein Labeling via Click Chemistry

Protein Labeling with O-propargyl-serine via Click Chemistry



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Caption: A diagram illustrating the incorporation of O-propargyl-serine into proteins and subsequent labeling via click chemistry.

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References

- 1. O-propargyl serine | C₆H₉NO₃ | CID 91544677 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [O-Propargyl-serine: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2791292#o-propargyl-serine-safety-and-handling-guidelines>]

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